



"N-(3-Acetyl-2-hydroxyphenyl)acetamide" CAS number and molecular weight

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Compound of Interest

N-(3-Acetyl-2hydroxyphenyl)acetamide

Cat. No.:

B175053

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Technical Guide: N-(3-Acetyl-2-hydroxyphenyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of N-(3-Acetyl-2-

hydroxyphenyl)acetamide, a specialty chemical with potential applications in research and development. Due to the limited availability of public data on this specific isomer, this document focuses on its fundamental chemical properties, a detailed synthesis protocol derived from patent literature, and an analysis of the potential biological activities and signaling pathways based on closely related structural analogs. This guide aims to serve as a foundational resource for researchers interested in the evaluation and potential application of this compound.

Chemical Identity and Properties

While a specific CAS number for **N-(3-Acetyl-2-hydroxyphenyl)acetamide** is not readily available in public databases, its molecular formula and calculated molecular weight have been determined. For comparative purposes, data for structurally related isomers are also presented.



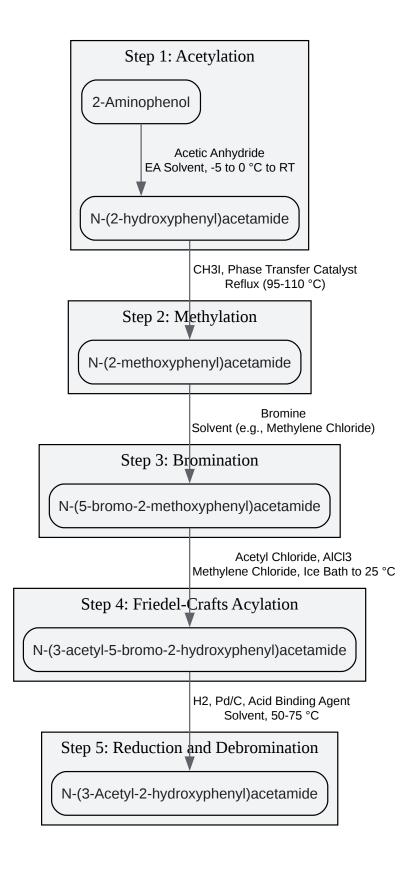
Property	N-(3-Acetyl-2- hydroxyphenyl)acetamide	N-(3-Acetyl-4- hydroxyphenyl)acetamide	N-(4-Acetyl-3- hydroxyphenyl)acetamide	N-(2- hydroxyphenyl)acetamide
CAS Number	Not Available	7298-67-1[1][2]	40547-58-8[3]	614-80-2[4][5]
Molecular Formula	C10H11NO3	C10H11NO3[1]	C10H11NO3[3]	C ₈ H ₉ NO ₂ [4][5]
Molecular Weight	193.19 g/mol	193.20 g/mol [2]	193.202 g/mol [3]	151.16 g/mol [5]
IUPAC Name	N-(3-Acetyl-2- hydroxyphenyl)a cetamide	N-(3-Acetyl-4- hydroxyphenyl)a cetamide	N-(4-acetyl-3- hydroxyphenyl)a cetamide	N-(2- hydroxyphenyl)a cetamide

Synthesis Protocol

A detailed method for the preparation of **N-(3-Acetyl-2-hydroxyphenyl)acetamide** has been outlined in the patent literature. The synthesis is a multi-step process commencing from 2-aminophenol.[6] The overall reported yield for the final product is 41.7%, with a purity of 99.8% as determined by HPLC.[6]

Experimental Workflow





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Caption: Synthesis workflow for N-(3-Acetyl-2-hydroxyphenyl)acetamide.



Potential Biological Activity and Signaling Pathways

Direct experimental data on the biological effects and signaling pathways of **N-(3-Acetyl-2-hydroxyphenyl)acetamide** are not currently available in the public domain. However, based on the activities of structurally similar acetamide derivatives, particularly its isomers, we can infer potential areas for investigation.

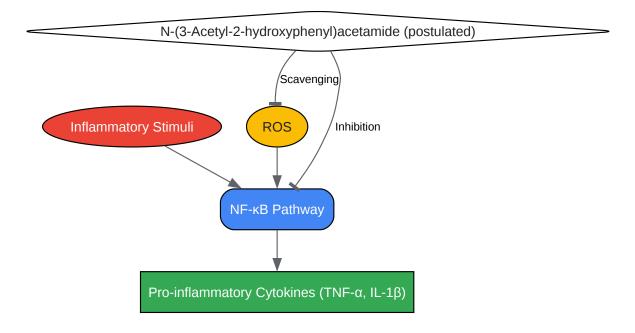
Anti-inflammatory and Antioxidant Properties

Numerous acetamide derivatives have been studied for their anti-inflammatory and antioxidant activities. [7][8] For instance, N-(2-hydroxyphenyl) acetamide has demonstrated anti-inflammatory and anti-arthritic properties in animal models. [9] This compound was found to reduce the levels of pro-inflammatory cytokines such as IL-1 β and TNF- α . [9] Furthermore, it has been shown to mitigate oxidative stress. [9] In a mouse model of acute kidney injury, N-(2-hydroxyphenyl) acetamide and its gold nanoparticle conjugate demonstrated protective effects by reducing inflammation and oxidative injury. [10] This was associated with the downregulation of inducible nitric oxide synthase (iNOS) and NF- κ B p50, and the upregulation of heme oxygenase-1 (HO-1). [10]

Postulated Signaling Pathway

Based on the evidence from related compounds, a plausible mechanism of action for **N-(3-Acetyl-2-hydroxyphenyl)acetamide** could involve the modulation of inflammatory and oxidative stress pathways. A key pathway to consider is the NF-kB signaling cascade, which is a critical regulator of inflammation.





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Caption: Postulated anti-inflammatory and antioxidant mechanism of action.

Conclusion

N-(3-Acetyl-2-hydroxyphenyl)acetamide is a compound with a defined synthetic route but limited publicly available data regarding its specific biological functions. The information provided in this guide on its synthesis and the potential biological activities, inferred from its structural analogs, offers a solid starting point for researchers and drug development professionals. Further investigation is warranted to fully characterize this molecule and explore its therapeutic potential.

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